

Lenvatinib: A Technical Guide to its Kinase Targets and Signaling Pathways

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Compound of Interest

Compound Name: Lenvatinib-d4

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Introduction

Lenvatinib is an orally available, multiple-receptor tyrosine kinase (RTK) inhibitor that has demonstrated significant clinical activity in a variety of solid tumors.[1][2] Its mechanism of action is centered on the inhibition of key signaling pathways involved in pathogenic angiogenesis, tumor growth, and cancer progression.[3][4][5] This technical guide provides an in-depth overview of Lenvatinib's target kinases, the signaling cascades it disrupts, and the experimental methodologies used to characterize its activity.

Core Mechanism of Action

Lenvatinib exerts its anti-tumor effects by targeting a specific set of receptor tyrosine kinases. By binding to the ATP-binding site of these kinases, Lenvatinib effectively blocks downstream signaling, leading to the inhibition of cell proliferation, migration, and angiogenesis.[1][6]

Primary Kinase Targets

Lenvatinib's primary targets include Vascular Endothelial Growth Factor Receptors (VEGFR1-3), Fibroblast Growth Factor Receptors (FGFR1-4), Platelet-Derived Growth Factor Receptor alpha (PDGFR α), the KIT proto-oncogene, and the RET proto-oncogene.[1][3][4][7][8][9][10] The inhibition of these kinases disrupts critical pathways for tumor growth and neovascularization.[5][8][9]

Quantitative Kinase Inhibition

The inhibitory activity of Lenvatinib against its target kinases has been quantified using various in vitro assays, with the half-maximal inhibitory concentration (IC50) and the inhibitory constant (Ki) being key parameters. The following tables summarize the available quantitative data for Lenvatinib's kinase inhibition.

Target Kinase	IC50 (nM)	Assay Type	Reference
VEGFR1 (Flt-1)	22	Cell-free	[2] [11]
VEGFR2 (KDR)	4.0	Cell-free	[2] [11]
VEGFR3 (Flt-4)	5.2	Cell-free	[2] [11]
FGFR1	46	Cell-free	[2] [11]
PDGFR α	51	Cell-free	[2]
PDGFR β	39	Cell-free	[2] [12]
KIT	100	Cell-free	[11]
RET	35	Cell-free	[12]

Target Kinase	Ki (nM)	Reference
VEGFR2	1.3	[13]
FGFR1	0.7	[13]
PDGFR β	1.7	[13]
KIT	1.7	[13]
RET	1.3	[13]

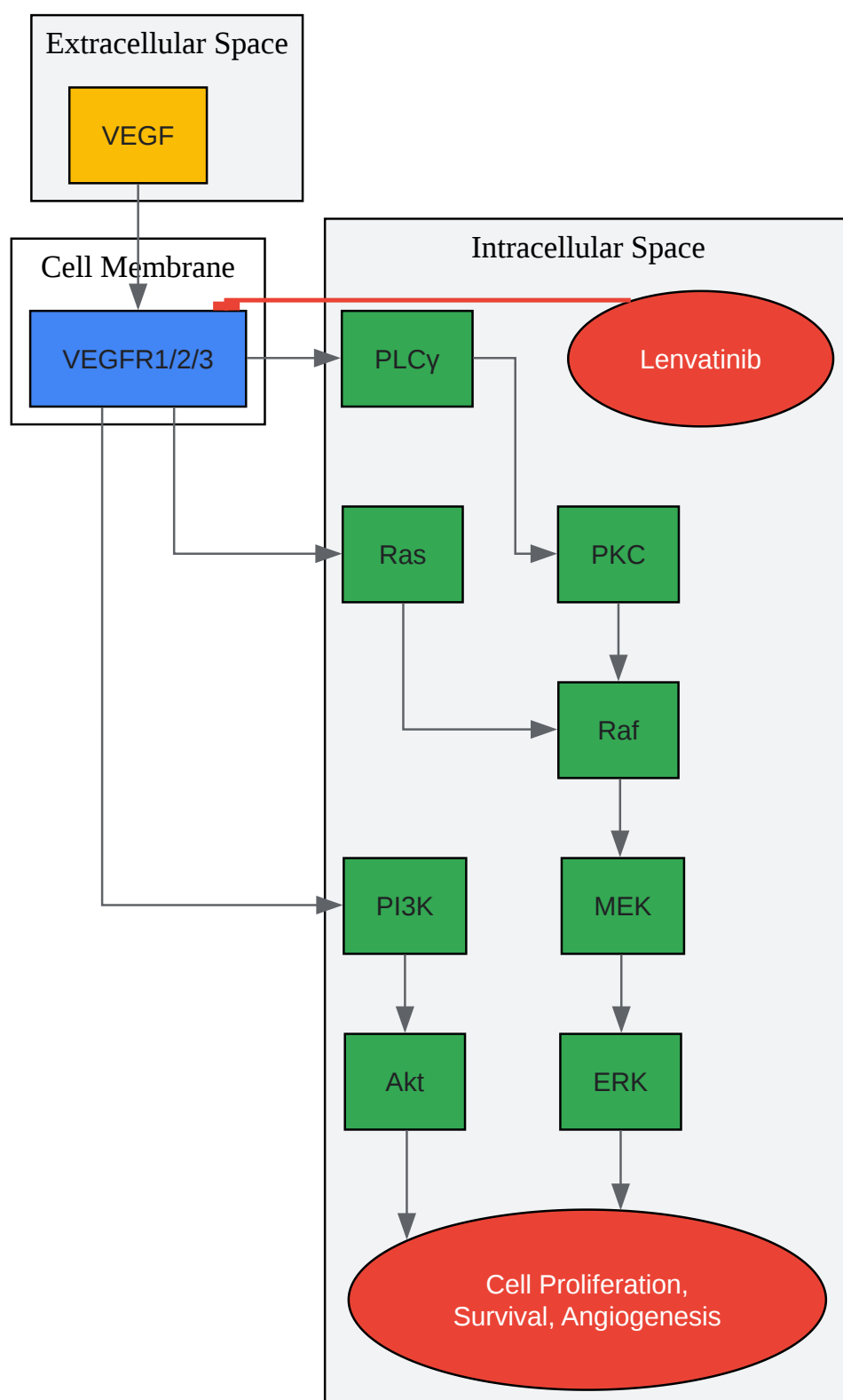
Disrupted Signaling Pathways

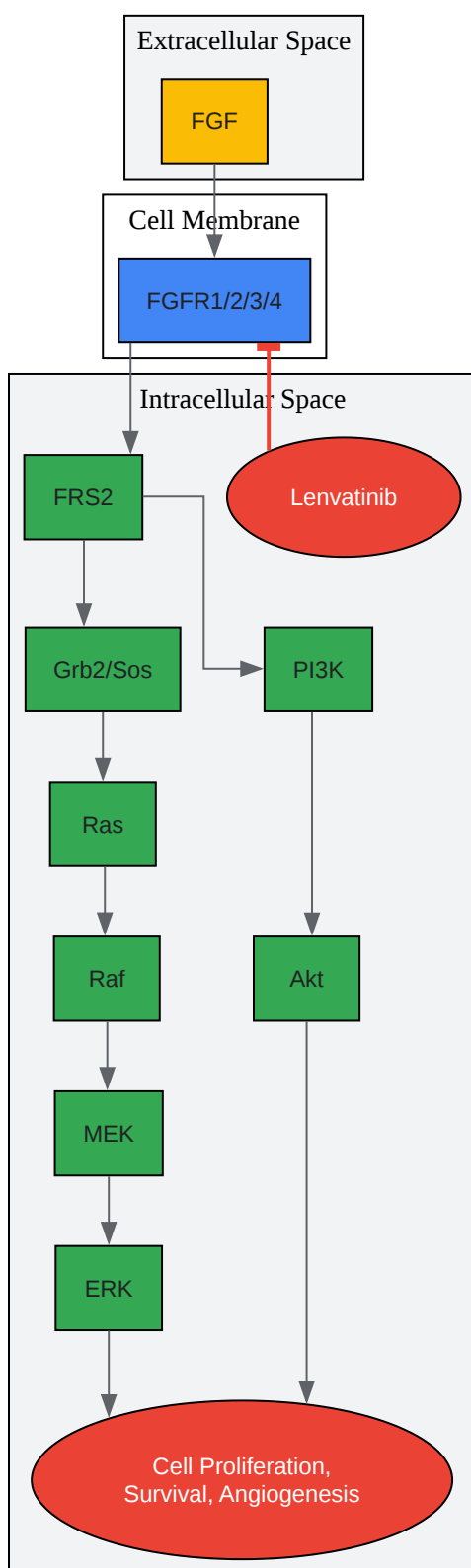
Lenvatinib's inhibition of its target kinases leads to the downregulation of several critical downstream signaling pathways. The most prominent of these are the RAS-RAF-MEK-ERK

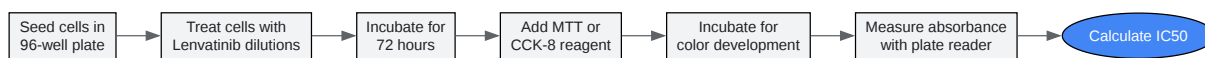
and the PI3K-Akt pathways, both of which are central to cell proliferation, survival, and differentiation.[14]

VEGFR Signaling Pathway

The Vascular Endothelial Growth Factor (VEGF) signaling pathway is a primary driver of angiogenesis. Lenvatinib's potent inhibition of VEGFR1, VEGFR2, and VEGFR3 blocks the pro-angiogenic signals mediated by VEGF, thereby inhibiting the formation of new blood vessels that tumors need to grow and metastasize.[5][9]







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